

Valeriandoid F: A Technical Guide to its Structure and Spectroscopic Profile

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Compound of Interest

Compound Name: Valeriandoid F

Cat. No.: B15614062

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the structural elucidation and spectroscopic data of **Valeriandoid F**, an iridoid isolated from *Valeriana jatamansi*. The information presented herein is intended to serve as a valuable resource for researchers engaged in natural product chemistry, pharmacology, and drug development.

Core Structure and Elucidation

Valeriandoid F is an iridoid, a class of monoterpenoids characterized by a cyclopentane-[c]-pyran skeleton. Its structure was first elucidated by Xu et al. in 2012 through extensive spectroscopic analysis. The elucidation process involved a combination of one- and two-dimensional nuclear magnetic resonance (NMR) spectroscopy, including ^1H -NMR, ^{13}C -NMR, DEPT-135, ^1H - ^1H COSY, HMQC, and HMBC experiments, as well as high-resolution electrospray ionization mass spectrometry (HR-ESI-MS)[1][2].

Spectroscopic Data

The following tables summarize the key quantitative spectroscopic data for **Valeriandoid F**.

Table 1: ^1H -NMR Spectroscopic Data for Valeriandoid F (CDCl_3)

Position	Chemical Shift (δ) ppm	Multiplicity	Coupling Constant (J in Hz)
1	5.88	d	2.4
3	7.46	s	9.0
5	2.94	m	
6	2.05	m	
7	5.34	t	
8	2.58	m	8.4
9	4.89	d	
10a	4.25	d	12.0
10b	4.15	d	12.0
11	4.67	s	6.6
2'	2.20	m	
3'	0.98	d	
4'	0.96	d	6.6
2''	2.20	m	
3''	0.98	d	
4''	0.96	d	
OAc	2.08	s	

Data sourced from supplementary materials of related studies citing the original work.

Table 2: ^{13}C -NMR Spectroscopic Data for Valeriandoid F (CDCl_3)

Position	Chemical Shift (δ) ppm
1	94.2
3	152.1
4	110.2
5	40.1
6	33.5
7	78.1
8	44.2
9	77.8
10	63.8
11	61.2
1'	172.5
2'	43.2
3'	18.7
4'	18.7
1''	172.5
2''	43.2
3''	18.7
4''	18.7
OAc (C=O)	170.2
OAc (CH ₃)	20.9

Data sourced from supplementary materials of related studies citing the original work.

Table 3: Mass Spectrometry Data for Valeriandoid F

Technique	Ionization Mode	Observed m/z	Molecular Formula
HR-ESI-MS	Positive	[M+Na] ⁺	C ₂₂ H ₃₀ O ₉ Na

This data is consistent with the initial report of **Valeriandoid F**[\[1\]](#)[\[2\]](#).

Experimental Protocols

The following is a generalized protocol for the isolation and purification of **Valeriandoid F** from *Valeriana jatamansi*, based on typical methods for iridoid extraction from this plant.

1. Plant Material and Extraction:

- The air-dried and powdered roots of *Valeriana jatamansi* are extracted exhaustively with 95% ethanol at room temperature.
- The resulting ethanol extract is concentrated under reduced pressure to yield a crude extract.

2. Fractionation:

- The crude extract is suspended in water and partitioned successively with petroleum ether, ethyl acetate, and n-butanol.
- The ethyl acetate fraction, which typically contains the iridoids, is concentrated.

3. Chromatographic Purification:

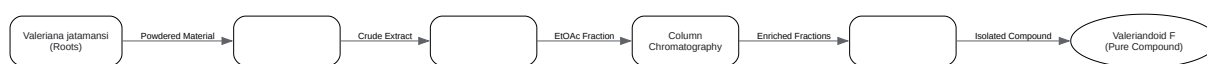
- The ethyl acetate fraction is subjected to column chromatography on silica gel.
- A gradient elution system is employed, starting with a non-polar solvent (e.g., petroleum ether or hexane) and gradually increasing the polarity with a more polar solvent (e.g., ethyl acetate and then methanol).
- Fractions are collected and monitored by thin-layer chromatography (TLC).
- Fractions containing compounds with similar TLC profiles to known iridoids are combined.

4. Final Purification:

- The combined fractions are further purified by repeated column chromatography, often on silica gel and/or Sephadex LH-20.
- Final purification is typically achieved using preparative high-performance liquid chromatography (HPLC) to yield pure **Valeriandoid F**.

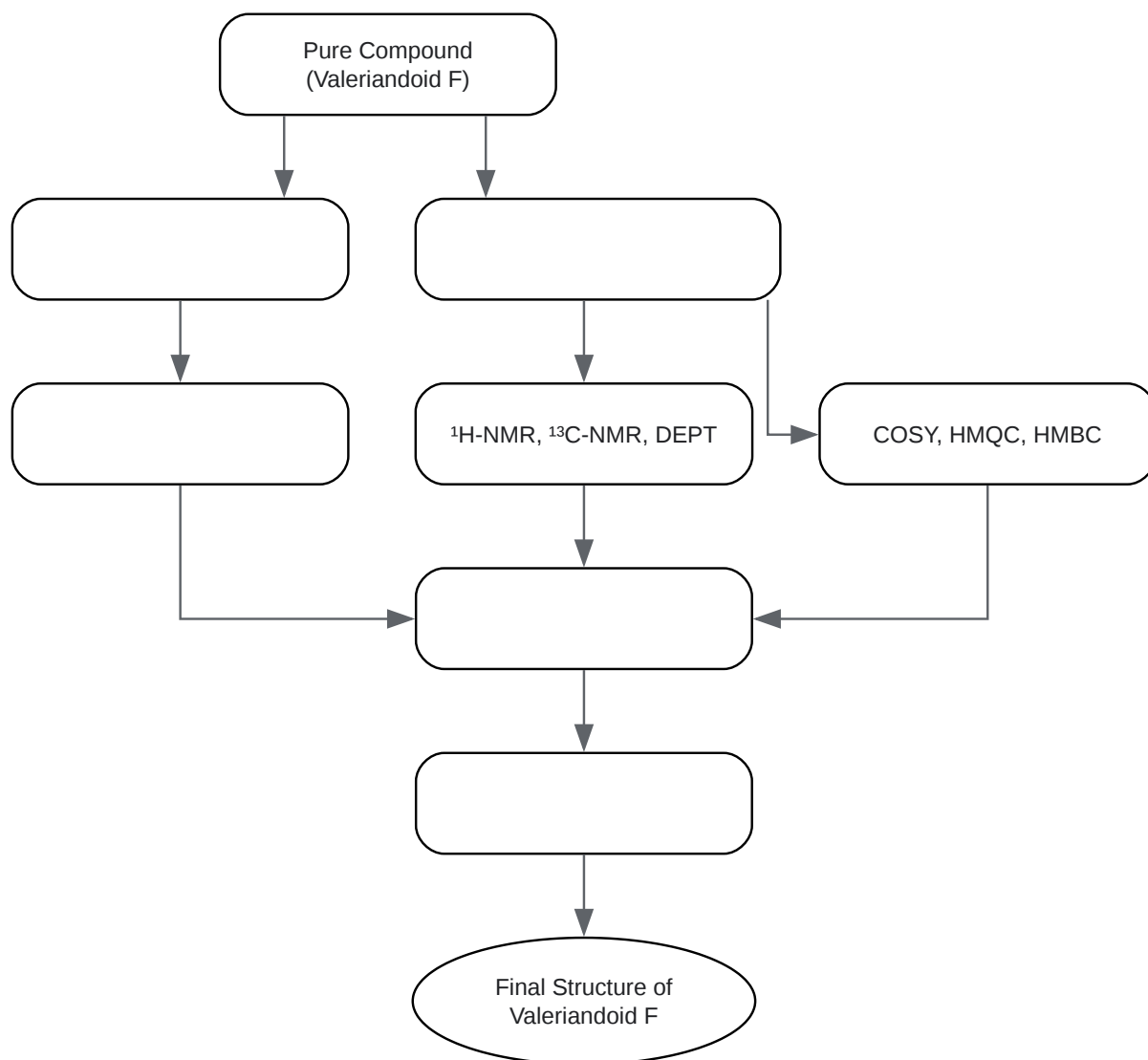
Visualizations

The following diagrams illustrate the general workflow for the isolation and characterization of **Valeriandoid F**.



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Caption: General Experimental Workflow for **Valeriandoid F** Isolation.



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Caption: Logical Flow of **Valeriandoid F** Structure Elucidation.

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References

- 1. Three new iridoids from the roots of Valeriana jatamansi - PubMed [pubmed.ncbi.nlm.nih.gov]
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